

Essential Safety and Logistical Information for Handling VUF10166

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Compound of Interest

Compound Name: VUF10166

Cat. No.: B141808

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **VUF10166**, a potent 5-HT₃ receptor antagonist.

Chemical and Physical Properties

A summary of the key properties of **VUF10166** is provided in the table below.

Property	Value
Chemical Name	2-chloro-3-(4-methyl-1-piperazinyl)-quinoxaline
CAS Number	155584-74-0
Molecular Formula	C ₁₃ H ₁₅ ClN ₄
Molecular Weight	262.7 g/mol
Appearance	Solid
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 10 mg/ml

Personal Protective Equipment (PPE)

When handling **VUF10166**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Chemical safety glasses or goggles should be worn to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required.
- **Skin and Body Protection:** A laboratory coat should be worn. For procedures with a higher risk of exposure, additional protective clothing may be necessary.

Always work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.

Operational Plan for Handling VUF10166

A systematic approach to handling **VUF10166** will minimize risks and ensure the integrity of the compound.

1. Preparation and Weighing:

- Before handling, ensure the work area is clean and uncluttered.
- Weigh the solid compound in a chemical fume hood to prevent inhalation of dust.
- Use appropriate tools, such as spatulas, for transferring the solid.

2. Solution Preparation:

- When preparing solutions, add the solvent to the weighed **VUF10166** slowly to avoid splashing.
- Consult the solubility data to choose the appropriate solvent (e.g., DMSO, DMF, Ethanol)[[1](#)].
- Cap the container tightly and vortex or sonicate if necessary to ensure complete dissolution.

3. Experimental Use:

- Handle all solutions containing **VUF10166** with care, avoiding contact with skin and eyes.
- Clearly label all containers with the compound name, concentration, and date.

Disposal Plan

Proper disposal of **VUF10166** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **VUF10166** (e.g., weighing paper, gloves, pipette tips) should be collected in a designated, labeled hazardous waste container.
- Liquid waste containing **VUF10166** should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.

2. Decontamination:

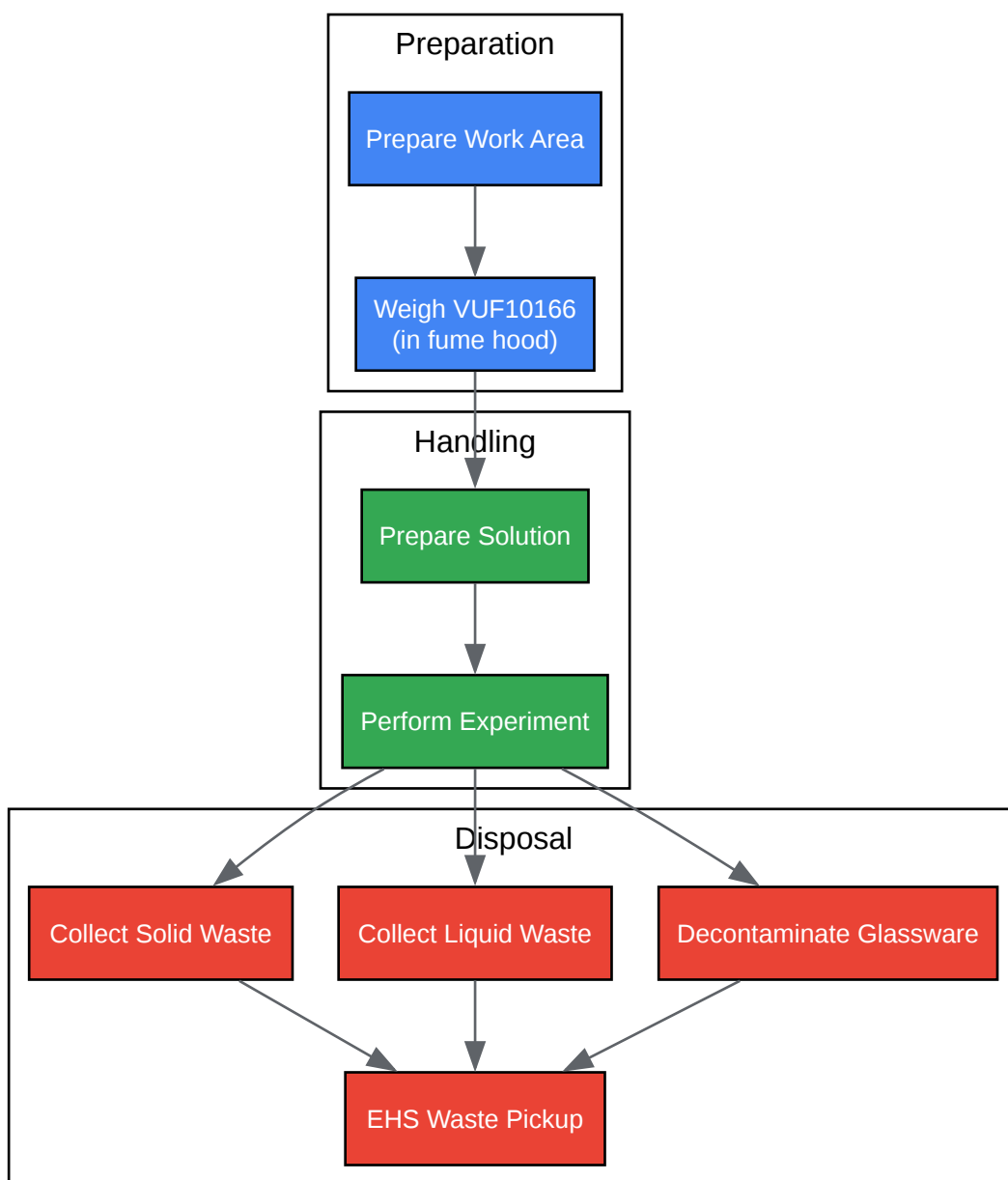
- All glassware and equipment that have come into contact with **VUF10166** should be thoroughly rinsed with an appropriate solvent (e.g., ethanol) before washing. The rinsate should be collected as hazardous waste.

3. Waste Pickup:

- Follow your institution's guidelines for the disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste containers.

Experimental Workflow

The following diagram illustrates the standard workflow for handling and disposing of **VUF10166** in a laboratory setting.



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VUF10166 Handling and Disposal Workflow

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References

- 1. caymanchem.com [caymanchem.com]
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